

"validating the limit of detection and quantification for 4-Hydroxypenicillin V"

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Compound of Interest

Compound Name: 4-Hydroxypenicillin V

CAS No.: 20880-67-5

Cat. No.: B051063

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Technical Guide: Validating LOD/LOQ for 4-Hydroxypenicillin V

Executive Summary & Comparison

4-Hydroxypenicillin V (p-hydroxypenicillin V) is the primary metabolite of Phenoxyethylpenicillin (Penicillin V). Accurate quantification of this compound is critical for two distinct sectors: clinical pharmacokinetics (tracking metabolism in renal impairment) and food safety (monitoring residue limits in animal products).

While HPLC-UV is cost-effective for raw material assay ($\mu\text{g/mL}$ range), it fails to meet the sensitivity requirements for biological matrices where 4-OH-Pen V exists at trace levels (ng/mL). The following comparison establishes why LC-MS/MS is the validated standard for this application.

Table 1: Performance Comparison (LC-MS/MS vs. HPLC-UV)

Feature	LC-MS/MS (The Gold Standard)	HPLC-UV (The Alternative)	Implication
Detection Principle	Mass-to-Charge (m/z) filtering (MRM mode)	UV Absorbance (268 nm)	LC-MS/MS eliminates matrix interference; UV is non-specific.
Typical LOD	0.1 – 0.5 ng/mL	50 – 100 ng/mL	HPLC-UV cannot detect trace metabolites in plasma/urine.
Typical LOQ	1.0 ng/mL	250 ng/mL	LC-MS/MS allows for full PK profile mapping; UV only captures Cmax.
Selectivity	High (Precursor Fragment transition)	Low (Co-eluting peaks interfere)	UV requires longer run times to separate interferences.
Sample Volume	Low (10–50 µL)	High (200–500 µL)	LC-MS/MS supports pediatric/microsampling studies.

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*Expert Insight: For validating **4-Hydroxyphenicillin V** in biological matrices, LC-MS/MS is not just an alternative; it is the mandatory system. HPLC-UV data should only be used for high-concentration formulation testing.*

Experimental Protocol: High-Sensitivity LC-MS/MS Validation

This protocol is designed to achieve an LOQ of 1.0 ng/mL in human plasma, compliant with ICH M10 guidelines.

Reagents & Equipment

- Analyte: **4-Hydroxypenicillin V** Potassium Salt (purity >98%).
- Internal Standard (IS): Penicillin V-d5 or Phenoxyethylpenicillin-d5.
- Matrix: Drug-free human plasma (K2EDTA).
- Column: C18 Reverse Phase (e.g., 2.1 x 50 mm, 1.8 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.

Sample Preparation (Protein Precipitation)

To minimize losses associated with Solid Phase Extraction (SPE) for this polar metabolite, a direct Protein Precipitation (PPT) is recommended.

- Aliquot: Transfer 50 µL of plasma into a 1.5 mL centrifuge tube.
- Spike: Add 10 µL of Internal Standard working solution (500 ng/mL).
- Precipitate: Add 200 µL of ice-cold Acetonitrile (containing 0.1% Formic Acid).
- Vortex: Mix vigorously for 30 seconds.
- Centrifuge: Spin at 15,000 x g for 10 minutes at 4°C.
- Transfer: Inject 5 µL of the clear supernatant directly.

LC-MS/MS Conditions (MRM Mode)

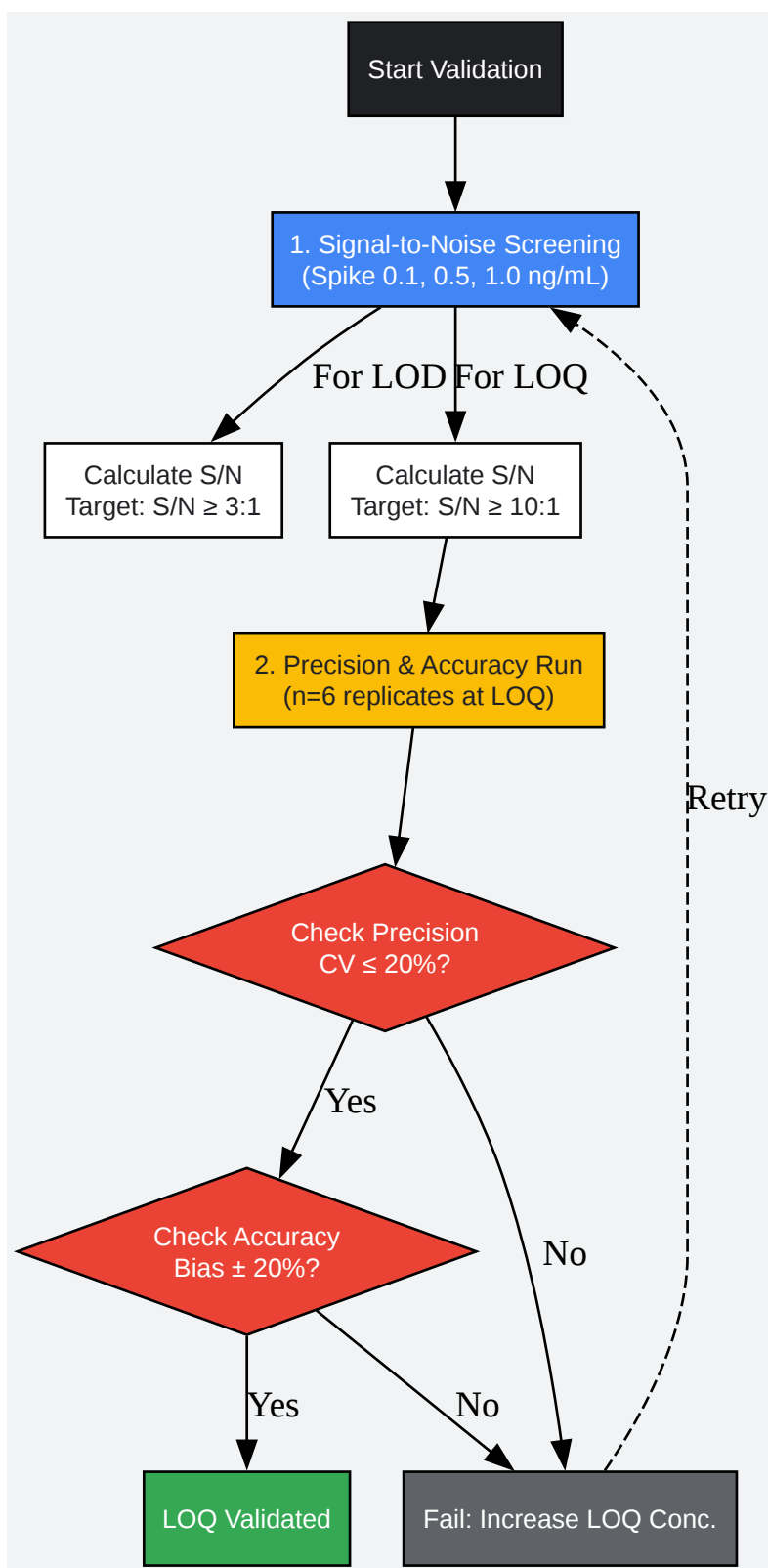
- Ionization: Electrospray Ionization (ESI), Positive Mode.[\[1\]](#)
- Precursor Ion (4-OH-Pen V): m/z 367.1

- Product Ions:
 - Quantifier:m/z 160.0 (Penicilloic acid core)
 - Qualifier:m/z 114.0
- Gradient: 5% B to 95% B over 3.0 minutes.

Validation Workflow: Determining LOD & LOQ

Do not rely on theoretical calculations alone. The following self-validating workflow ensures your limits are robust and reproducible.

Diagram 1: LOD/LOQ Validation Logic



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Caption: Logical flow for experimentally validating LOD and LOQ according to ICH M10 guidelines.

Step-by-Step Validation Procedure

Step 1: Signal-to-Noise (S/N) Screening

The ICH M10 guideline allows the Signal-to-Noise approach for chromatographic methods.

- Prepare spiked plasma samples at decreasing concentrations (e.g., 5.0, 2.0, 1.0, 0.5, 0.1 ng/mL).
- Inject each concentration in triplicate.
- Measure the Signal (peak height of analyte) and Noise (peak-to-peak noise of a blank region near the peak).
- LOD Definition: The concentration where S/N
3:1.
- LOQ Definition: The concentration where S/N
10:1.^[2]^[3]

Step 2: Confirmation of the LOQ

S/N is only an estimate. You must prove the method is quantitative at this level.

- Prepare 6 independent replicates at your estimated LOQ (e.g., 1.0 ng/mL).
- Analyze them in a single run against a calibration curve.
- Acceptance Criteria (ICH M10):
 - Precision: The Coefficient of Variation (CV%) of the 6 replicates must be .
 - Accuracy: The mean concentration must be within

of the nominal value (80–120%).

- Selectivity: The response of the blank matrix at the analyte retention time must be of the LOQ response.

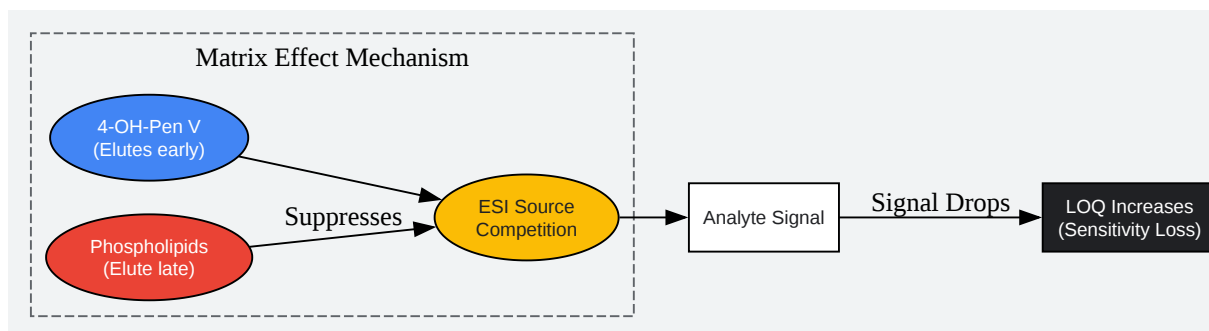
Data Analysis & Troubleshooting

When validating **4-Hydroxyphenicillin V**, specific challenges often arise due to its polarity and beta-lactam instability.

Table 2: Troubleshooting Common LOQ Failures

Issue	Symptom	Root Cause	Corrective Action
High Background	Noise > 100 cps in blank	Contaminated mobile phase or carryover	Clean MS source; Replace Mobile Phase A; Use a "sawtooth" gradient wash.
Poor Precision	CV > 20% at LOQ	Inconsistent integration or adsorption	Use silanized glassware; Ensure IS is added before precipitation.
Low Sensitivity	S/N < 10 at 1 ng/mL	Ion suppression from phospholipids	Switch from Protein Precipitation to Phospholipid Removal Plates (e.g., Ostro/HybridSPE).
Peak Tailing	Asymmetry > 1.5	Interaction with silanols	Increase buffer strength (e.g., 5mM Ammonium Formate) or use a charged-surface hybrid column.

Diagram 2: Impact of Matrix Effect on LOQ



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Caption: Visualizing how phospholipid suppression reduces ionization efficiency, effectively raising the LOQ.

References

- ICH Harmonised Guideline. (2022). Bioanalytical Method Validation and Study Sample Analysis M10. International Council for Harmonisation. [\[Link\]](#)
- European Medicines Agency (EMA). (2011). Guideline on bioanalytical method validation. [\[Link\]](#)
- U.S. Food and Drug Administration (FDA). (2018). Bioanalytical Method Validation Guidance for Industry. [\[Link\]](#)
- PubChem. (n.d.).[\[1\]](#) Compound Summary: Penicillin V.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) National Library of Medicine. [\[Link\]](#)[\[1\]](#)

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Sources

- [1. taylorandfrancis.com](https://taylorandfrancis.com) [taylorandfrancis.com]
- [2. Development and Validation of an HPLC-UV Assay to Quantify Plasma Levels of Sulfametrol: A Preferential Antibiotic in Children - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [3. youtube.com](https://youtube.com) [youtube.com]
- [4. Determination of penicillin-V in human plasma by high-performance liquid chromatography and solid-phase extraction - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [5. Market Analysis of Phenoxyethylpenicillin \(Penicillin V\) in the United States](#) [synapse.patsnap.com]
- [6. Decreased production of para-hydroxyphenicillin V in penicillin V fermentations - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [7. spiral.imperial.ac.uk](https://spiral.imperial.ac.uk) [spiral.imperial.ac.uk]
- [8. semanticscholar.org](https://semanticscholar.org) [semanticscholar.org]
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